

Essential Guide to the Proper Disposal of GSK963

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK963

Cat. No.: B15603288

[Get Quote](#)

For researchers and professionals in the field of drug development, the responsible management and disposal of chemical reagents like **GSK963** are paramount for ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step protocol for the proper disposal of **GSK963**, a potent and selective RIP1 kinase inhibitor. Adherence to these procedures is crucial for minimizing risks and maintaining compliance with safety regulations.

Chemical and Physical Properties of GSK963

A comprehensive understanding of **GSK963**'s properties is the foundation for its safe handling and disposal.

Property	Value
Chemical Formula	C ₁₄ H ₁₈ N ₂ O[1][2]
Molecular Weight	230.31 g/mol [2][3]
Appearance	Solid[1]
Solubility	Soluble in DMSO and Acetonitrile.[1] Insoluble in water.[3]
Storage	Recommended to be stored as a powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 2 years or -20°C for up to 1 year. [4]

Personal Protective Equipment (PPE)

Before handling **GSK963** for any purpose, including disposal, it is imperative to be equipped with the appropriate personal protective equipment to prevent exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Skin and Body Protection: Wear a lab coat and ensure that skin is not exposed.
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required. If there is a risk of generating dust from the solid form, a NIOSH-approved respirator should be used.

Step-by-Step Disposal Protocol for GSK963

The following protocol outlines the recommended procedures for the disposal of **GSK963**.

Note: Always consult your institution's specific Environmental Health and Safety (EHS) guidelines, as local regulations may have distinct requirements.

Step 1: Initial Assessment and Waste Segregation

- Review Institutional Guidelines: Before beginning any disposal process, thoroughly review your organization's chemical waste management plan.
- Waste Characterization: Identify all waste streams containing **GSK963**. This includes pure solid compound, solutions, and contaminated labware.
- Segregation: Do not mix **GSK963** waste with other chemical waste streams unless explicitly permitted by your institution's EHS department.^[5]

Step 2: Containment of GSK963 Waste

- Solid Waste:
 - Carefully collect any solid **GSK963** waste, avoiding the generation of dust.
 - Place the solid waste into a clearly labeled, sealed container suitable for chemical waste.
- Liquid Waste:
 - Collect all solutions containing **GSK963** in a dedicated, sealed, and clearly labeled waste container.
 - Common solvents for **GSK963** include DMSO.^{[1][3]} Ensure the waste container is compatible with the solvent used.
- Contaminated Materials:
 - Any materials that have come into contact with **GSK963**, such as pipette tips, gloves, and bench paper, should be considered contaminated.
 - Dispose of these materials in a designated solid chemical waste container.^[6] For chemically contaminated sharps like needles or broken glass, use a designated puncture-resistant sharps container.^[5]

Step 3: Labeling and Storage of Waste

- Clear Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**GSK963**," and any other required hazard information (e.g., "Toxic," "Irritant").

- **Secure Storage:** Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials, awaiting pickup.

Step 4: Final Disposal

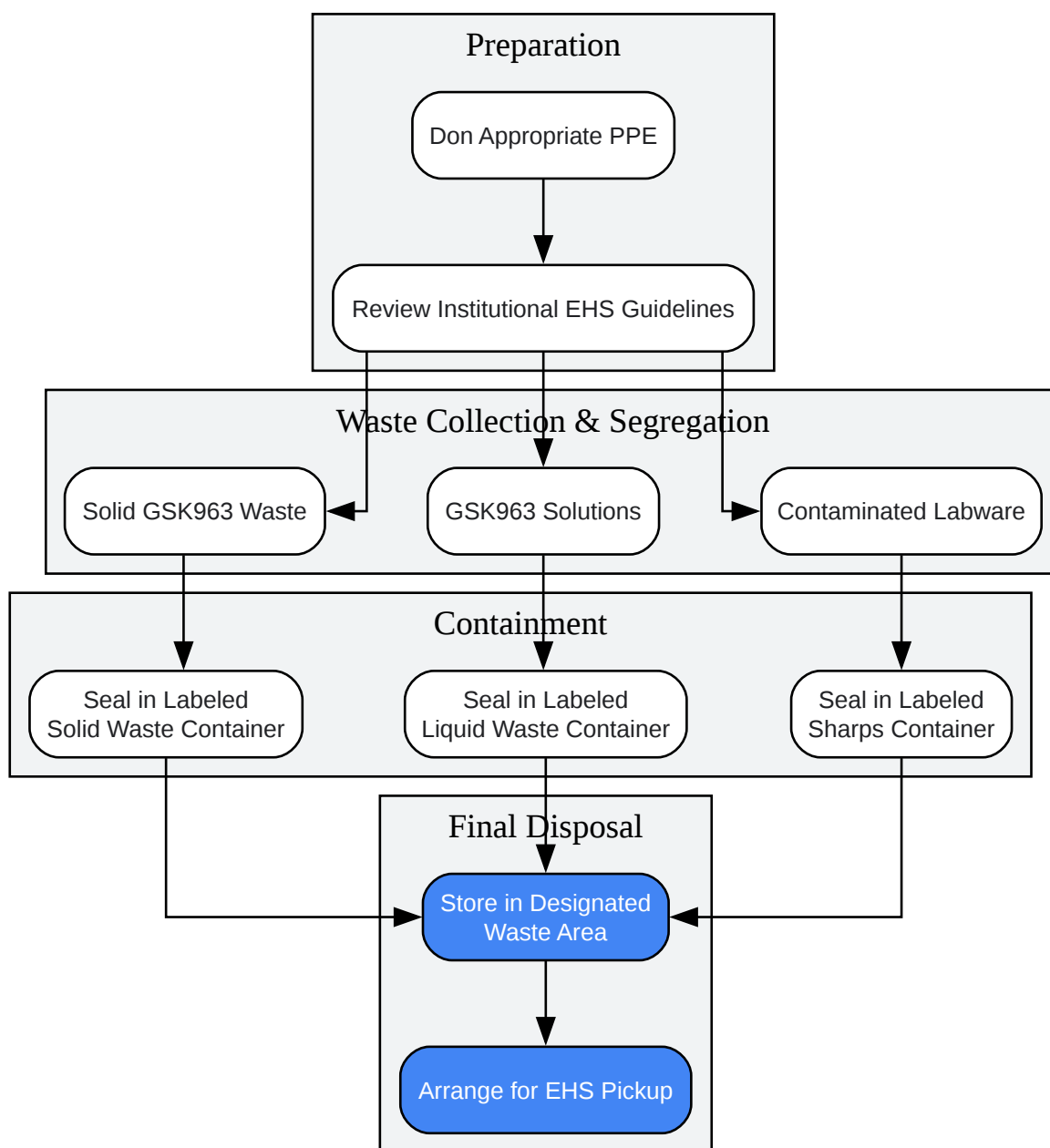
- Arrange for the collection of the chemical waste by your institution's EHS department or a licensed chemical waste disposal contractor.[6]
- DO NOT dispose of **GSK963** down the sink or in the regular trash.[5]

Experimental Protocols Cited

While specific experimental protocols for the disposal of **GSK963** are not published, the procedures outlined above are based on established best practices for the disposal of potent, small-molecule inhibitors used in research. The principles of waste segregation, proper containment, and clear labeling are fundamental to laboratory safety.

GSK963 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GSK963**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **GSK963**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [2. medkoo.com](https://medkoo.com) [medkoo.com]
- [3. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [4. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University](https://researchsafety.northwestern.edu) [researchsafety.northwestern.edu]
- [6. benchchem.com](https://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of GSK963]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15603288/docs#essential-guide-to-the-proper-disposal-of-gsk963>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check